

# A Technical Guide to the Spectroscopic Properties of 5-Benzylxyindole-3-Glyoxylic Acid

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## Compound of Interest

**Compound Name:** 5-Benzylxyindole 3-Glyoxylic Acid

**Cat. No.:** B031784

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for 5-Benzylxyindole-3-glyoxylic acid, a key intermediate in the synthesis of various biologically active indole derivatives. Due to the limited availability of direct experimental spectra for this specific compound in public databases, this document presents a combination of data for closely related analogs and predicted values based on established spectroscopic principles. This information is intended to serve as a valuable resource for researchers in the fields of medicinal chemistry, chemical biology, and drug development.

## Chemical Structure and Properties

5-Benzylxyindole-3-glyoxylic acid is a derivative of indole with a benzylxy group at the 5-position and a glyoxylic acid moiety at the 3-position.

Table 1: General Properties of 5-Benzylxyindole-3-Glyoxylic Acid

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>13</sub> NO <sub>4</sub>
Molecular Weight	295.29 g/mol
Appearance	Expected to be a solid
IUPAC Name	2-(5-(benzyloxy)-1H-indol-3-yl)-2-oxoacetic acid

## Spectroscopic Data

The following tables summarize the expected and observed spectroscopic data for 5-Benzyloxyindole-3-glyoxylic acid and its close analogs.

Table 2: Predicted <sup>1</sup>H NMR Spectral Data for 5-Benzyloxyindole-3-Glyoxylic Acid

Solvent: DMSO-d<sub>6</sub>

Chemical Shift (ppm)	Multiplicity	Number of Protons	Assignment
~12.5	br s	1H	-COOH
~11.5	br s	1H	Indole N-H
~8.2	s	1H	H-2
~7.6	d	1H	H-4
~7.5-7.3	m	5H	Phenyl H of benzyl
~7.2	d	1H	H-7
~7.1	dd	1H	H-6
~5.2	s	2H	-CH <sub>2</sub> - (benzyl)

Table 3: Predicted <sup>13</sup>C NMR Spectral Data for 5-Benzyloxyindole-3-Glyoxylic Acid

Solvent: DMSO-d<sub>6</sub>

Chemical Shift (ppm)	Assignment
~185	C=O (keto)
~165	C=O (acid)
~155	C-5
~138	C-7a
~137	Quaternary Phenyl C of benzyl
~132	C-3a
~129-128	Phenyl CH of benzyl
~125	C-2
~115	C-3
~113	C-6
~112	C-7
~103	C-4
~70	-CH <sub>2</sub> - (benzyl)

Table 4: IR and Mass Spectrometry Data for Indole-3-Glyoxylic Acid Analogs

Spectroscopic Technique	Compound	Key Data
IR Spectroscopy	Indole-3-glyoxylic acid	Broad O-H stretch (~3400-2500 cm <sup>-1</sup> ), N-H stretch (~3300 cm <sup>-1</sup> ), C=O stretches (~1720 cm <sup>-1</sup> , ~1650 cm <sup>-1</sup> )
Mass Spectrometry (EI)	Indole-3-glyoxylic acid	Molecular Ion (M <sup>+</sup> ): m/z 189. Key fragments: m/z 144 ([M-COOH] <sup>+</sup> ), m/z 116, m/z 89[1]

## Experimental Protocols

## Synthesis of 5-Benzylxyindole-3-Glyoxylic Acid

A plausible synthetic route to 5-Benzylxyindole-3-glyoxylic acid involves the Friedel-Crafts acylation of 5-benzylxyindole.

### Materials:

- 5-Benzylxyindole
- Oxalyl chloride
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Pyridine
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)

### Procedure:

- **Acylation:** To a solution of 5-benzylxyindole in anhydrous diethyl ether at 0°C, a solution of oxalyl chloride in diethyl ether is added dropwise with stirring under an inert atmosphere. The reaction mixture is stirred at room temperature for several hours.
- **Work-up:** The resulting precipitate, the indol-3-ylglyoxyl chloride, is filtered, washed with cold diethyl ether, and dried.
- **Hydrolysis:** The crude acyl chloride is then hydrolyzed by dissolving it in a mixture of THF and aqueous NaOH solution. The mixture is stirred until the reaction is complete (monitored by TLC).
- **Acidification and Isolation:** The reaction mixture is cooled in an ice bath and acidified with HCl. The precipitated product, 5-benzylxyindole-3-glyoxylic acid, is collected by filtration, washed with cold water, and dried.

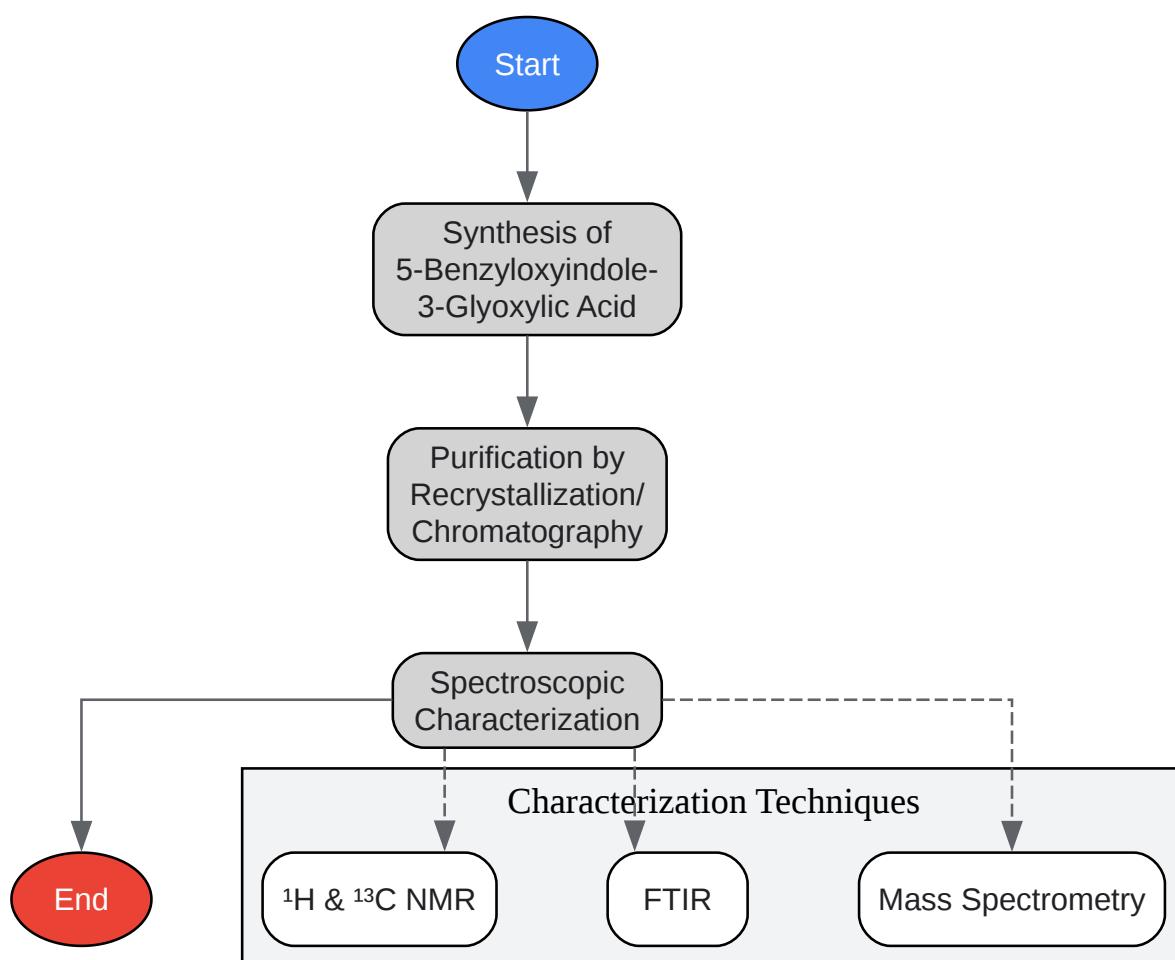
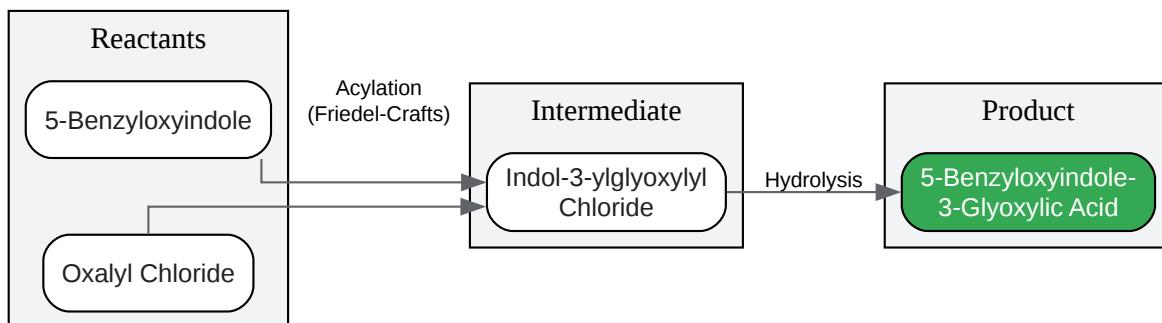
## Spectroscopic Characterization Protocol

- NMR Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a 400 MHz or 500 MHz spectrometer using deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>) as the solvent. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.
- IR Spectroscopy: The infrared spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. The sample is prepared as a KBr pellet.
- Mass Spectrometry: High-resolution mass spectrometry (HRMS) is performed using an electrospray ionization (ESI) source in negative ion mode to determine the accurate mass of the molecular ion.

## Visualizations

### Synthetic Pathway

The following diagram illustrates the general synthetic pathway for 5-Benzylxyindole-3-glyoxylic acid.



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## References

- 1. Identification of New Metabolites of Bacterial Transformation of Indole by Gas Chromatography-Mass Spectrometry and High Performance Liquid Chromatography - PMC [pmc.ncbi.nlm.nih.gov]
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